

Safety data sheet (SDS) for 2-[2-(4-Bromophenyl)ethoxy]ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-[2-(4-Bromophenyl)ethoxy]ethanol

Cat. No.: B1404225

[Get Quote](#)

An in-depth technical guide and Safety Data Sheet (SDS) for the specific chemical **2-[2-(4-Bromophenyl)ethoxy]ethanol** is not available in publicly accessible resources. Extensive searches have not yielded an SDS for this compound, which may indicate it is a rare or novel chemical with limited published safety information.

The core requirements of this request—summarizing quantitative data, providing detailed experimental protocols, and creating specific visualizations—cannot be fulfilled without the foundational safety data sheet for the exact compound. Providing information for a structurally similar but different chemical would be scientifically inaccurate and potentially misleading for the target audience of researchers, scientists, and drug development professionals who require precise and reliable data.

For informational purposes, data is available for the related compound 2-(4-Bromophenyl)ethanol (CAS No. 4654-39-1). However, it is crucial to note that the safety and toxicological properties of 2-(4-Bromophenyl)ethanol may differ significantly from those of **2-[2-(4-Bromophenyl)ethoxy]ethanol** due to structural differences. The following information pertains exclusively to 2-(4-Bromophenyl)ethanol.

Safety Data for 2-(4-Bromophenyl)ethanol (CAS: 4654-39-1)

This section provides a summary of the available safety information for 2-(4-Bromophenyl)ethanol, a distinct chemical from the one requested.

Hazard Identification

2-(4-Bromophenyl)ethanol is classified as a hazardous chemical.^[1]

GHS Classification:

- Acute Oral Toxicity: Category 4.^{[1][2]}
- Acute Dermal Toxicity: Category 4.^{[1][2]}
- Skin Corrosion/Irritation: Category 2.^{[1][2]}
- Serious Eye Damage/Eye Irritation: Category 2.^{[1][2]}
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system).^{[1][2]}

Signal Word: Warning.^[1]

Hazard Statements:

- Harmful if swallowed.^[1]
- Harmful in contact with skin.^[1]
- Causes skin irritation.^[1]
- Causes serious eye irritation.^[1]
- May cause respiratory irritation.^[1]

Quantitative Data

The following table summarizes the available physical and chemical properties for 2-(4-Bromophenyl)ethanol.

Property	Value	Source
Molecular Formula	C ₈ H ₉ BrO	PubChem
Molecular Weight	201.06 g/mol	PubChem
Appearance	Light yellow liquid	Fisher Scientific[1]
Odor	Alcohol-like	Fisher Scientific[1]
Boiling Point	96 - 99 °C @ 0.5 mmHg	Fisher Scientific[1]
Flash Point	> 110 °C (> 230 °F)	Fisher Scientific[1]
Specific Gravity	1.430	Fisher Scientific[1]
Vapor Density	6.9	Fisher Scientific[1]

First Aid Measures

In case of exposure to 2-(4-Bromophenyl)ethanol, the following first aid measures are recommended.[1]

- Inhalation: Remove the victim to fresh air and keep them at rest in a comfortable breathing position. If feeling unwell, call a POISON CENTER or doctor.[1]
- Skin Contact: Wash with plenty of soap and water.[1]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[1]
- Ingestion: Call a POISON CENTER or doctor if you feel unwell.[1]

Handling and Storage

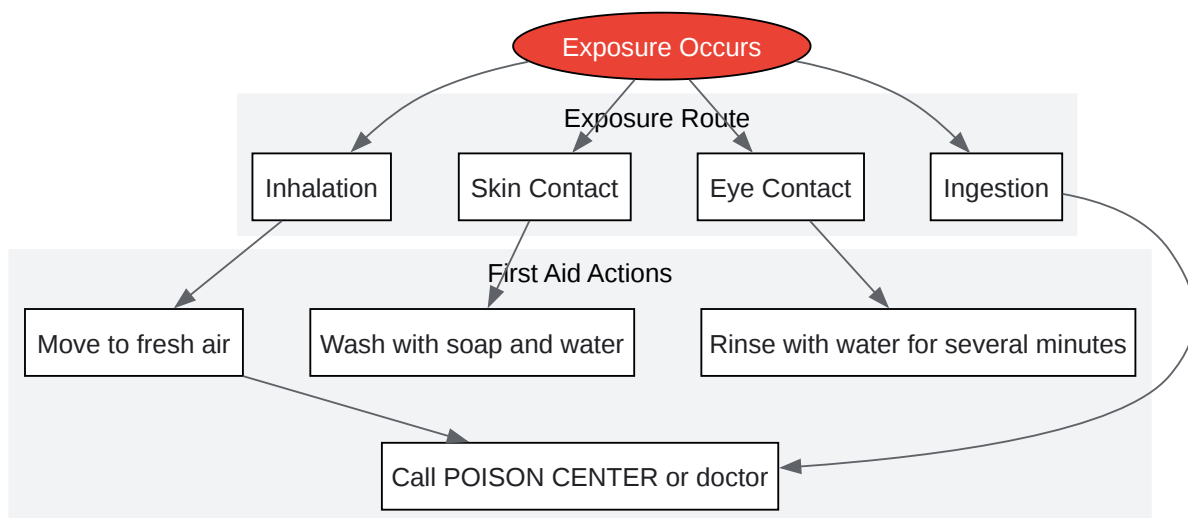
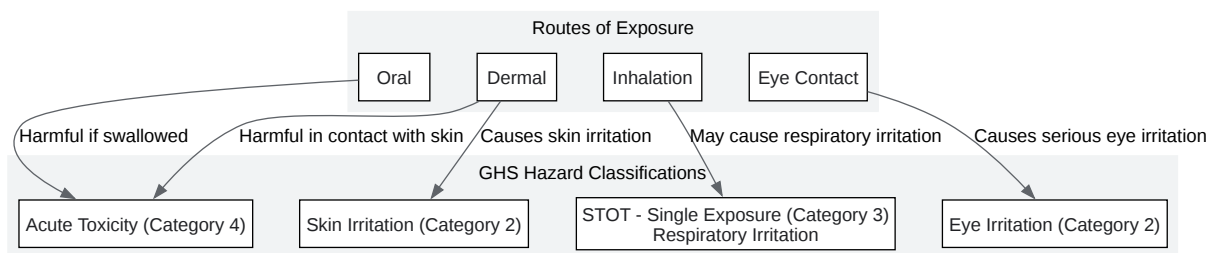
- Handling: Wear protective gloves, clothing, and eye/face protection. Avoid breathing mist, vapors, or spray. Do not get in eyes, on skin, or on clothing. Do not ingest. Use only outdoors or in a well-ventilated area.[1]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[1]

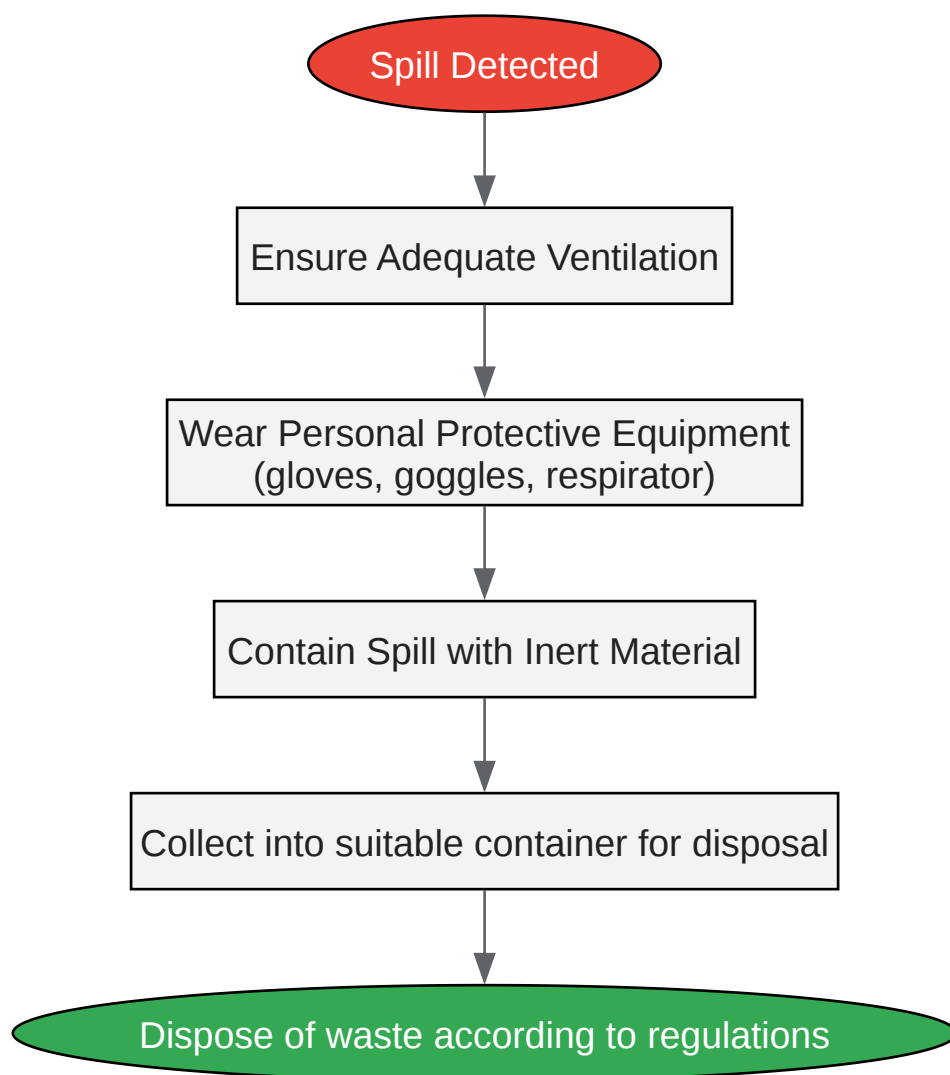
Experimental Protocols

Detailed experimental protocols for the toxicological data presented are not available in the provided Safety Data Sheets. The classifications are based on standardized testing guidelines, but the specific methodologies for 2-(4-Bromophenyl)ethanol are not described.

Visualizations

As the specific SDS for **2-[2-(4-Bromophenyl)ethoxy]ethanol** is unavailable, the following diagrams are based on the general procedures outlined in the SDS for the related compound, 2-(4-Bromophenyl)ethanol, and represent logical workflows rather than specific signaling pathways.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. aksci.com [aksci.com]

- To cite this document: BenchChem. [Safety data sheet (SDS) for 2-[2-(4-Bromophenyl)ethoxy]ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1404225#safety-data-sheet-sds-for-2-2-4-bromophenyl-ethoxy-ethanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com